

Addressing ZLY06's impact on liver enzyme levels

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Compound of Interest

Compound Name: ZLY06

Cat. No.: B15541616

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Technical Support Center: ZLY06

This technical support center provides troubleshooting guidance and frequently asked questions for researchers and drug development professionals working with the novel kinase inhibitor, **ZLY06**. The following information is intended to assist with the investigation of **ZLY06**'s effects on liver enzyme levels observed in preclinical studies.

Troubleshooting Guide

Issue 1: Unexpected Elevation of ALT/AST Levels in Primary Human Hepatocytes Following ZLY06 Treatment

Question: We have observed a significant, dose-dependent increase in alanine aminotransferase (ALT) and aspartate aminotransferase (AST) levels in our primary human hepatocyte cultures treated with **ZLY06** for 24 hours. What are the potential causes and how can we troubleshoot this?

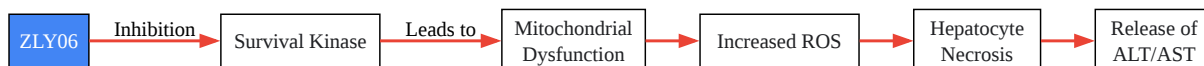
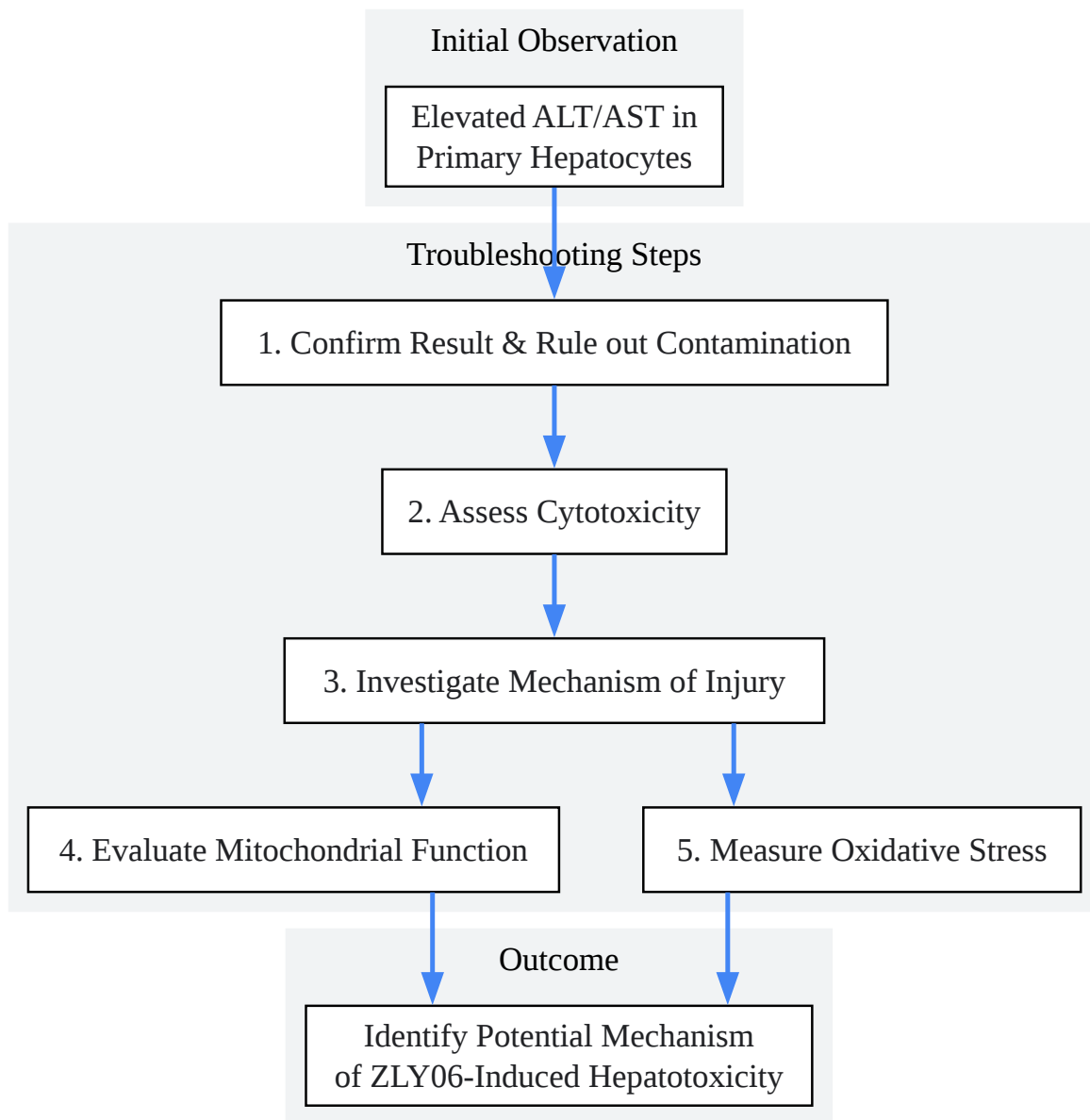
Answer:

This observation suggests potential hepatocellular injury. Here are the possible causes and a stepwise troubleshooting plan:

Potential Causes:

- Direct Cytotoxicity: **ZLY06** may be causing direct damage to hepatocytes, leading to the release of intracellular enzymes like ALT and AST.
- Mitochondrial Dysfunction: The compound could be impairing mitochondrial function, a common mechanism of drug-induced liver injury.
- Reactive Oxygen Species (ROS) Production: **ZLY06** might be inducing oxidative stress, leading to cellular damage.
- Off-Target Kinase Inhibition: The observed effect could be due to the inhibition of kinases other than the intended target, which are critical for hepatocyte survival.
- Contamination: The **ZLY06** compound or cell culture reagents may be contaminated with endotoxins or other cytotoxic substances.

Troubleshooting Workflow:



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